

3-Bromo-5-(bromomethyl)benzonitrile safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-5-(bromomethyl)benzonitrile

Cat. No.: B054326

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **3-Bromo-5-(bromomethyl)benzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-bromo-5-(bromomethyl)benzonitrile** (CAS RN: 124289-24-3), a brominated organic compound utilized in organic synthesis and pharmaceutical development.^[1] Due to its hazardous nature, strict adherence to the following protocols is essential to ensure a safe laboratory environment.




Chemical and Physical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. Below is a summary of the available data for **3-bromo-5-(bromomethyl)benzonitrile** and related compounds.

Property	Value	Source
Molecular Formula	C8H5Br2N	[2] [3] [4]
Molecular Weight	274.94 g/mol	[2] [3] [4]
Appearance	Solid	[2]
Melting Point	93-96 °C	
Storage Temperature	2-8°C, under inert atmosphere	[2] [3]

Hazard Identification and GHS Classification

3-Bromo-5-(bromomethyl)benzonitrile is classified as a hazardous substance. The GHS hazard statements indicate significant health risks associated with exposure.

GHS Classification	Hazard Statement	Signal Word	Pictograms
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed	Danger	
Acute Toxicity, Dermal (Category 3)	H311: Toxic in contact with skin	Danger	
Acute Toxicity, Inhalation (Category 3)	H331: Toxic if inhaled	Danger	
Skin Corrosion/Irritation (Category 1B)	H314: Causes severe skin burns and eye damage	Danger	corrosive
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction	Warning	Exclamation mark

Note: The GHS classification is based on data for **3-bromo-5-(bromomethyl)benzonitrile** and structurally similar compounds.[\[2\]](#)[\[5\]](#)

Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is critical to minimize the risk of exposure and ensure the stability of the compound.

Engineering Controls

- Ventilation: All work with **3-bromo-5-(bromomethyl)benzonitrile** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[6\]](#)[\[7\]](#)
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[8\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling this compound.

PPE Type	Specifications	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield conforming to EN166 or OSHA 29 CFR 1910.133 standards. [6] [8] [10]	Protects against splashes and airborne particles that can cause severe eye damage.
Skin Protection	Appropriate protective gloves (e.g., Butyl Rubber, Polyvinyl Alcohol) and a lab coat. [10] [11]	Prevents skin contact, which can be toxic and cause severe burns. [2]
Respiratory Protection	A NIOSH or European Standard EN 149 approved respirator with an appropriate filter for organic vapors and particulates should be used when engineering controls are insufficient or during emergency situations. [6] [8]	Protects against the inhalation of toxic dust and vapors.

Handling Procedures

- Avoid direct contact with the substance.[\[7\]](#)

- Do not breathe dust, vapor, mist, or gas.[6]
- Avoid the formation of dust and aerosols.[7][10]
- Wash hands thoroughly after handling.[10]
- Do not eat, drink, or smoke in the laboratory.[11]

Storage Conditions

- Store in a cool, dry, and well-ventilated area.[1][7]
- Keep the container tightly closed and sealed.[6][7][12]
- Store locked up.[8]
- This compound is light-sensitive and should be stored away from direct sunlight.[7]
- Segregate from incompatible materials such as bases, alcohols, amines, metals, and oxidizing agents.[8][11]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air immediately.[8][13] If breathing is difficult or has stopped, provide artificial respiration.[10][13] Seek immediate medical attention.[10]
Skin Contact	Immediately remove all contaminated clothing.[7][8] Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[8][10] Seek immediate medical attention.[7][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[8] Remove contact lenses if present and easy to do.[10] Seek immediate medical attention.[8][10]
Ingestion	Do NOT induce vomiting.[8][13] Rinse mouth with water.[10] Never give anything by mouth to an unconscious person.[8][10] Seek immediate medical attention.[10]

Spill Response

- Minor Spills: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[6][8]
- Major Spills: In case of a large spill, evacuate the area immediately and contact emergency services.[12][14] Only trained personnel equipped with appropriate PPE should handle the cleanup.[7]
- Prevent the spilled material from entering drains.[7][10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[10]

- Unsuitable Extinguishing Media: Do not use a direct stream of water as it may scatter the material.[\[6\]](#)
- Hazardous Combustion Products: Upon heating, this compound may decompose to produce toxic fumes, including carbon oxides, nitrogen oxides (NO_x), and hydrogen bromide gas.[\[8\]](#)
[\[10\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[8\]](#)[\[10\]](#)

Waste Disposal

Dispose of **3-bromo-5-(bromomethyl)benzonitrile** and any contaminated materials as hazardous waste in accordance with local, regional, and national regulations.[\[10\]](#) Do not allow the chemical to enter drains or the environment.[\[7\]](#)[\[12\]](#)

Experimental Protocol: General Procedure for Handling a Hazardous Solid Compound

The following is a generalized protocol for the safe handling and use of **3-bromo-5-(bromomethyl)benzonitrile** in a laboratory setting. This protocol should be adapted to the specific requirements of the experiment.

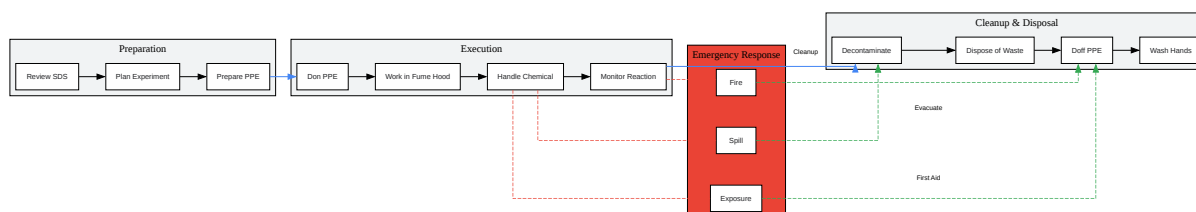
- Preparation and Pre-computation:
 - Review the Safety Data Sheet (SDS) for **3-bromo-5-(bromomethyl)benzonitrile** and all other reagents to be used.
 - Calculate the required amounts of all reagents and prepare a detailed experimental plan.
 - Ensure that all necessary PPE is available and in good condition.
- Donning PPE:
 - Put on a lab coat, followed by chemical safety goggles and any additional face protection required.

- Select and inspect the appropriate chemical-resistant gloves and wear them before handling any chemicals.
- Experimental Setup in a Fume Hood:
 - Set up all necessary glassware and equipment within a certified chemical fume hood.
 - Ensure the fume hood sash is at the appropriate working height.
- Weighing and Transfer:
 - Weigh the required amount of **3-bromo-5-(bromomethyl)benzonitrile** in a tared container within the fume hood or in a balance enclosure with appropriate ventilation.
 - Carefully transfer the solid to the reaction vessel, minimizing the creation of dust.
- Running the Reaction:
 - Conduct all subsequent steps of the experiment within the fume hood.
 - Continuously monitor the reaction for any unexpected changes.
- Work-up and Purification:
 - Perform all extraction, filtration, and purification steps within the fume hood.
- Decontamination and Cleanup:
 - Decontaminate all glassware and equipment that have come into contact with the hazardous material using an appropriate method.
 - Wipe down the work surface in the fume hood.
- Doffing PPE:
 - Remove gloves using the proper technique to avoid contaminating your hands.
 - Remove your lab coat and eye protection.

- Wash your hands thoroughly with soap and water.
- Waste Disposal:
 - Collect all waste materials in appropriately labeled hazardous waste containers.

Visualized Safety Workflow

The following diagram illustrates a logical workflow for handling hazardous chemicals in a laboratory setting.



[Click to download full resolution via product page](#)

A flowchart illustrating the key stages of a safe laboratory workflow for handling hazardous chemicals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. 3-Bromo-5-(bromomethyl)benzonitrile | 124289-24-3 [sigmaaldrich.com]
- 3. 124289-24-3|3-Bromo-5-(bromomethyl)benzonitrile|BLD Pharm [bldpharm.com]
- 4. 3-Bromo-5-(bromomethyl)benzonitrile - CAS:124289-24-3 - Sunway Pharm Ltd [3wpharm.com]
- 5. 3-(Bromomethyl)-5-fluorobenzonitrile | C₈H₅BrFN | CID 66652629 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3-(Bromomethyl)benzonitrile(28188-41-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. canbipharm.com [canbipharm.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. nj.gov [nj.gov]
- 12. ehs.providence.edu [ehs.providence.edu]
- 13. BROMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 14. scribd.com [scribd.com]
- To cite this document: BenchChem. [3-Bromo-5-(bromomethyl)benzonitrile safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054326#3-bromo-5-bromomethyl-benzonitrile-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com